

Application Notes and Protocols for In Vitro Kinase Assay with CCG215022

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCG215022

Cat. No.: B15608753

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CCG215022 is an inhibitor of G protein-coupled receptor kinases (GRKs).[1][2][3][4] G protein-coupled receptor kinases (GRKs) are crucial regulators of cell signaling, initiating the desensitization of active G protein-coupled receptors.[5] Among the GRK family, GRK2 and GRK5 are widely expressed and have been implicated in cardiovascular disease, making them significant targets for therapeutic drug development.[5] **CCG215022** has demonstrated nanomolar potency against both GRK2 and GRK5.[1][5][6][7]

These application notes provide a detailed protocol for conducting an in vitro kinase assay to determine the inhibitory activity of **CCG215022** against its target kinases.

Quantitative Data Summary

The inhibitory activity of **CCG215022** against various kinases is summarized in the table below. The IC₅₀ value represents the concentration of the inhibitor required to reduce the kinase activity by 50%.

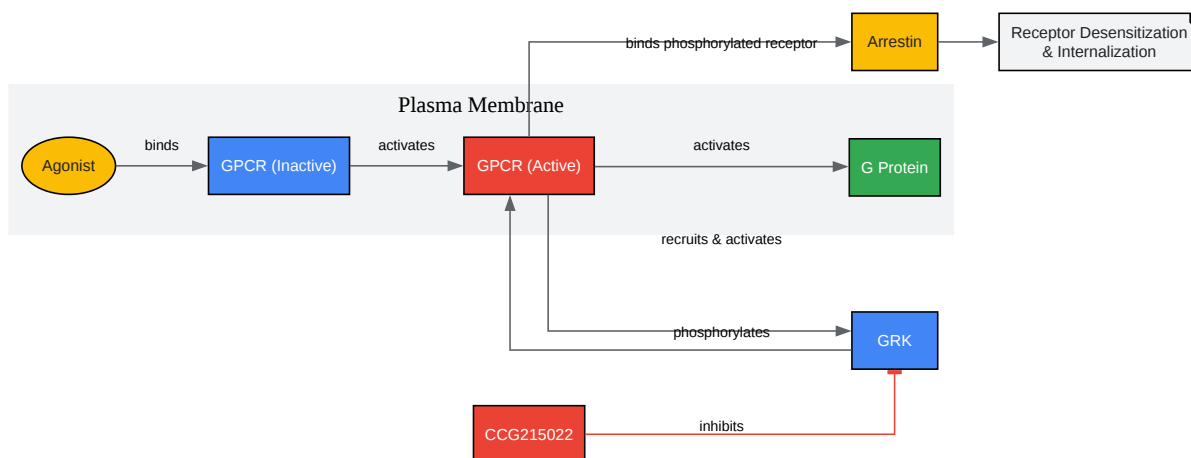
Target Kinase	CCG215022 IC50 (μM)
GRK1	3.9 ± 1
GRK2	0.15 ± 0.07
GRK5	0.38 ± 0.06
PKA	120

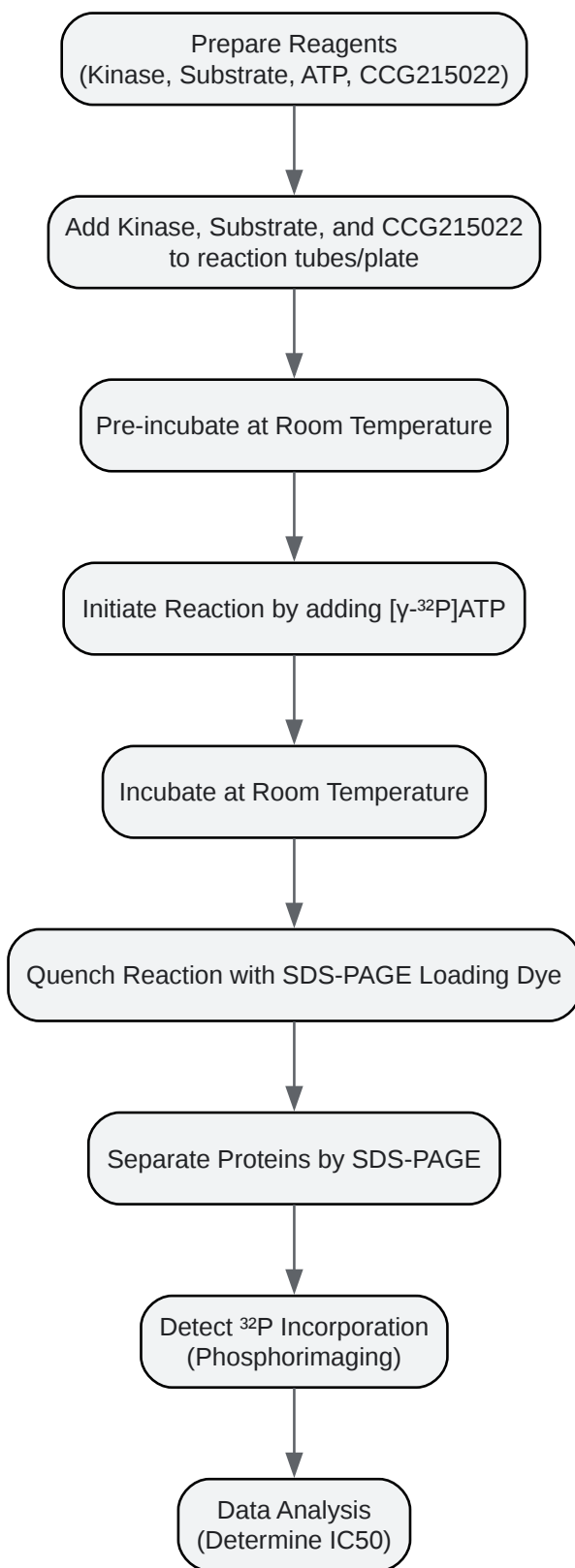
Data sourced from MedchemExpress, Cayman Chemical, and Selleck Chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signaling Pathway

G protein-coupled receptor kinases (GRKs) play a pivotal role in the desensitization of G protein-coupled receptors (GPCRs). Upon agonist binding to a GPCR, GRKs are recruited to the plasma membrane where they phosphorylate the activated receptor. This phosphorylation event facilitates the binding of arrestin proteins, which uncouples the receptor from its G protein, thereby terminating the signaling cascade and promoting receptor internalization.

CCG215022 inhibits this process by blocking the catalytic activity of GRKs.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. CCG215022 - MedChem Express [bioscience.co.uk]
- 4. selleckchem.com [selleckchem.com]
- 5. CCG215022 | CAS 1813527-81-9 | Sun-shinechem [sun-shinechem.com]
- 6. adooq.com [adooq.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Kinase Assay with CCG215022]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15608753#in-vitro-kinase-assay-with-ccg215022\]](https://www.benchchem.com/product/b15608753#in-vitro-kinase-assay-with-ccg215022)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com